

An In-depth Technical Guide to the Synthesis and Characterization of Lansoprazole Sulfide

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Compound of Interest

Compound Name: *Lansoprazole sulfide*

Cat. No.: *B1674483*

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Introduction

Lansoprazole Sulfide, identified by CAS Registry Number 103577-40-8, is a crucial organic molecule in pharmaceutical science.^[1] It serves as the immediate precursor in the synthesis of Lansoprazole, a widely used proton pump inhibitor for treating acid-related stomach and esophageal conditions.^{[2][3]} Furthermore, **Lansoprazole Sulfide** is also an active metabolite of Lansoprazole, formed in the body via cytochrome P450 enzymes.^{[4][5]} Beyond its role as a synthetic intermediate, the compound itself has demonstrated potential biological activities, including anti-cancer and anti-tuberculous properties, making it a subject of interest for drug development professionals.^{[4][5]} This guide provides a detailed overview of its synthesis, characterization, and relevant experimental protocols for researchers and scientists.

Physicochemical and Spectroscopic Data

The fundamental properties of **Lansoprazole Sulfide** have been well-documented. It is a white to light yellow crystalline powder.^[6] Quantitative data regarding its physical and spectroscopic characteristics are summarized in the tables below. It is noteworthy that the reported melting point varies across different sources, which may be attributable to differences in crystalline form or purity.

Table 1: Physicochemical Properties of Lansoprazole Sulfide

Property	Value	Source(s)
CAS Registry Number	103577-40-8	[1]
Molecular Formula	C ₁₆ H ₁₄ F ₃ N ₃ OS	[1][7]
Molecular Weight	353.36 g/mol	[1][7]
Monoisotopic Mass	353.08096774 Da	[8]
Appearance	White to Light yellow to Light orange powder/crystal	[6]
Melting Point	126-128 °C	[1]
142-144 °C	[7][9]	
149-150 °C	[10]	
Solubility	Soluble in Methanol, DMSO	[7][9]

Table 2: Spectroscopic Data for Lansoprazole Sulfide

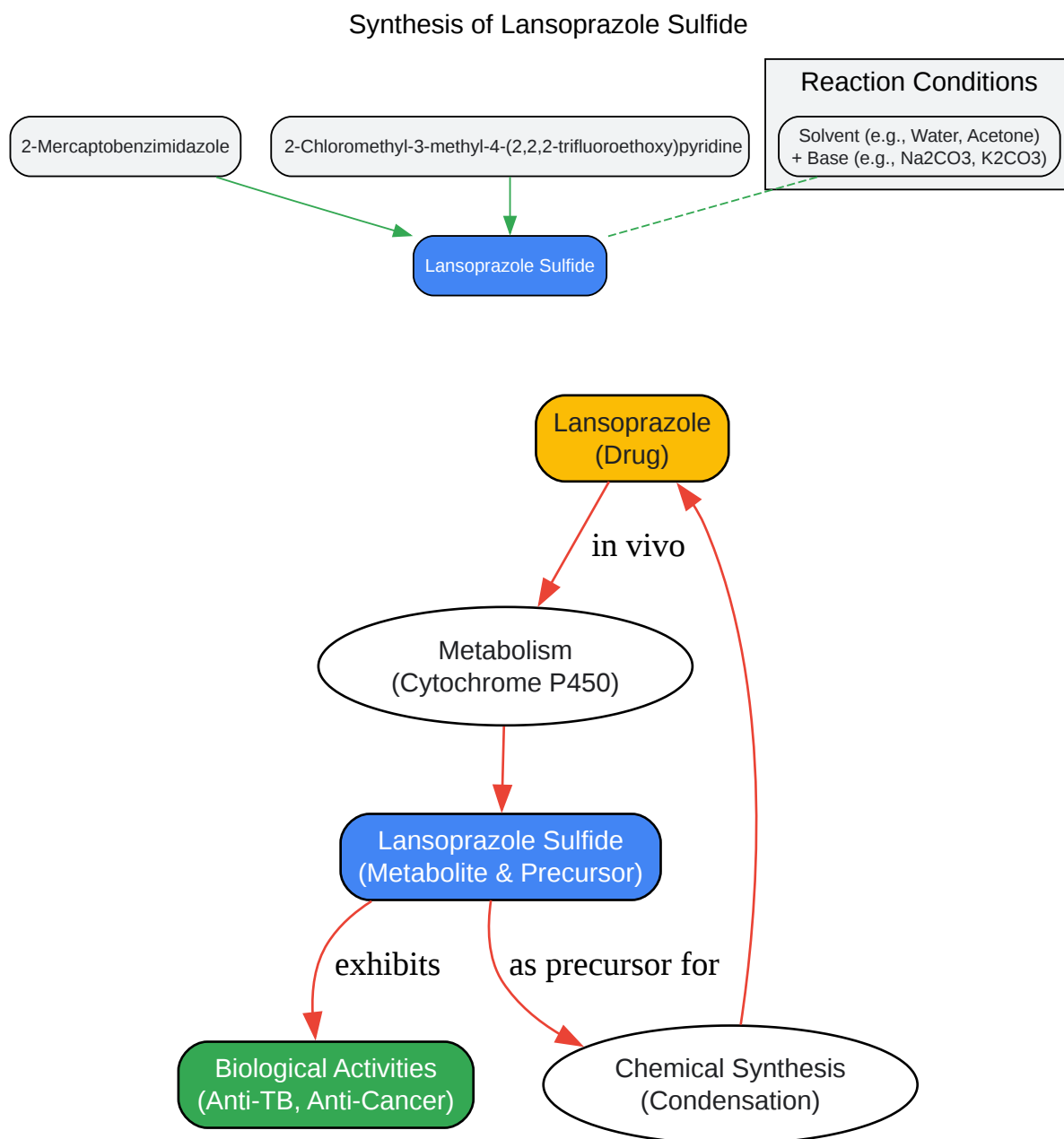
Technique	Data	Source(s)
UV-Vis	λ _{max} : 292 nm (in Ethanol)	
Mass Spectrometry	Exact Mass: 353.08096774	[8]
¹ H NMR, ¹³ C NMR, IR	While commercial suppliers offer characterization data (¹ H NMR, ¹³ C NMR, IR, Mass) with their standards, detailed spectral data and peak assignments were not available in the consulted literature.	[11][12]

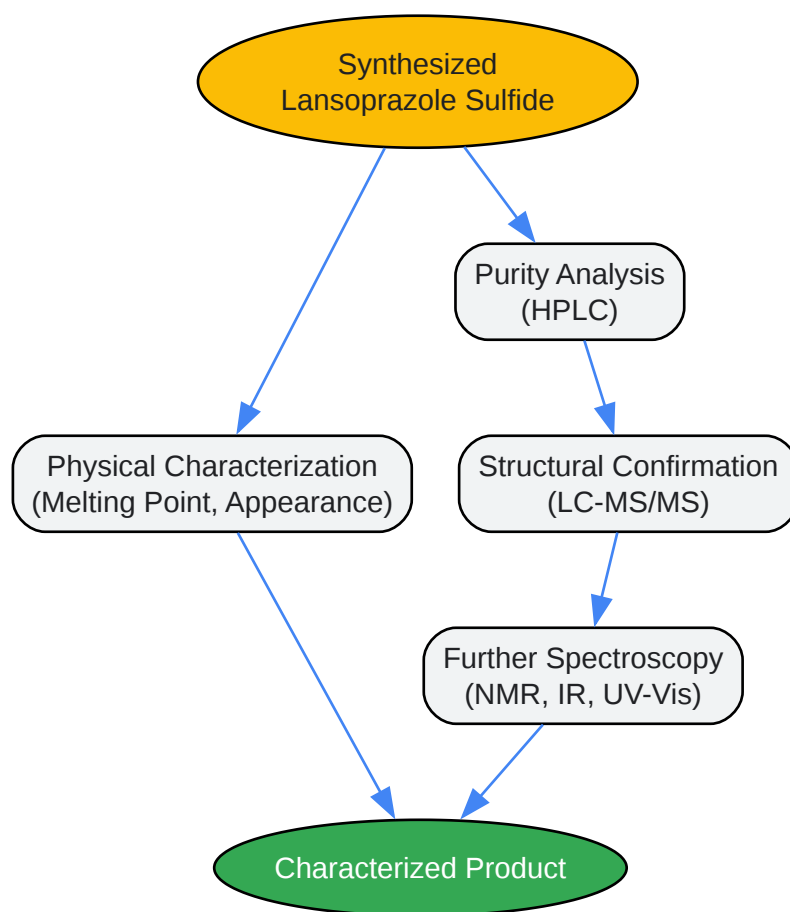
Synthesis of Lansoprazole Sulfide

The primary synthetic route to **Lansoprazole Sulfide** involves a nucleophilic substitution reaction. This condensation reaction joins 2-mercaptobenzimidazole with a substituted pyridine

derivative, specifically 2-chloromethyl-3-methyl-4-(2,2,2-trifluoroethoxy) pyridine.[13][14][15]

The reaction is typically carried out in a solvent in the presence of a base.[13]





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